

Application Notes and Protocols: 3-(2,5-Dioxoimidazolidin-4-yl)propanoic Acid

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Compound of Interest

Compound Name: 3-(2,5-Dioxoimidazolidin-4-yl)propanoic acid

Cat. No.: B1211873

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2,5-Dioxoimidazolidin-4-yl)propanoic acid, also known as hydantoin-5-propionic acid, is a heterocyclic compound with demonstrated activity as an inhibitor of organic anion transporters (OATs).^[1] This compound is a valuable tool for in vitro and in vivo studies related to renal drug transport and the investigation of drug-drug interactions. These application notes provide detailed protocols for the preparation of solutions of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** for use in research settings.

Physicochemical and Solubility Data

A summary of the key physicochemical properties of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** is provided in the table below. This information is crucial for the accurate preparation of solutions and for understanding the behavior of the compound in experimental systems.

Property	Value	Source
Synonyms	Hydantoin-5-propionic acid, Carglumic Acid Impurity B	[2][3]
CAS Number	5624-26-0	[1]
Molecular Formula	C ₆ H ₈ N ₂ O ₄	[1]
Molecular Weight	172.14 g/mol	[1]
Melting Point	179-181 °C	[1]
Solubility	Slightly soluble in DMSO and Methanol. Soluble in water.	[3]
Storage (Solid)	2-8°C, protect from moisture (hygroscopic)	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** in dimethyl sulfoxide (DMSO). This stock solution is suitable for dilution into aqueous buffers or cell culture media for various in vitro assays.

Materials:

- **3-(2,5-Dioxoimidazolidin-4-yl)propanoic acid** (solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** in a sterile microcentrifuge tube. For example, to prepare a 100 mM stock solution, weigh 1.7214 mg of the compound for a final volume of 100 μ L.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube.
- **Dissolution:** Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, brief sonication (5-10 minutes) in a water bath sonicator may be applied.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Protocol 2: Preparation of an Aqueous Working Solution for Enzyme Assays

This protocol is adapted from a published method for an enzyme assay and describes the preparation of a working solution in a buffered aqueous solution.

Materials:

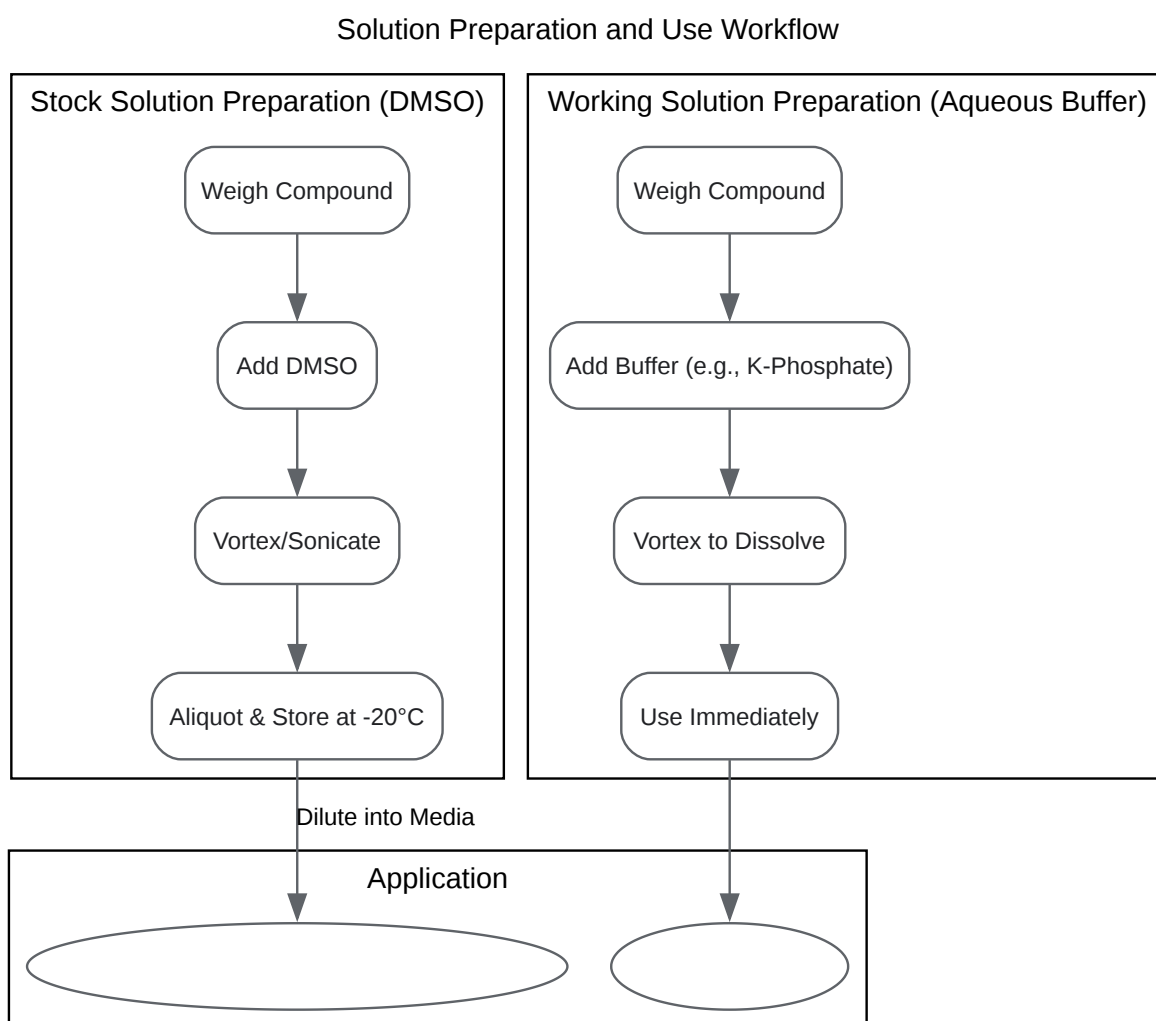
- **3-(2,5-Dioxoimidazolidin-4-yl)propanoic acid** (solid)
- Potassium phosphate buffer (50 mM, pH 7.2)
- Sterile conical tubes
- Vortex mixer

Procedure:

- **Buffer Preparation:** Prepare a 50 mM potassium phosphate buffer and adjust the pH to 7.2.
- **Weighing and Dissolution:** For a 15 mM working solution, weigh 2.5821 mg of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** and dissolve it in 1 mL of the 50 mM potassium phosphate buffer (pH 7.2).

- Mixing: Vortex the solution until the solid is completely dissolved.
- Use: This solution is ready for immediate use in enzyme assays. It is recommended to prepare this solution fresh on the day of the experiment.

Experimental Workflow



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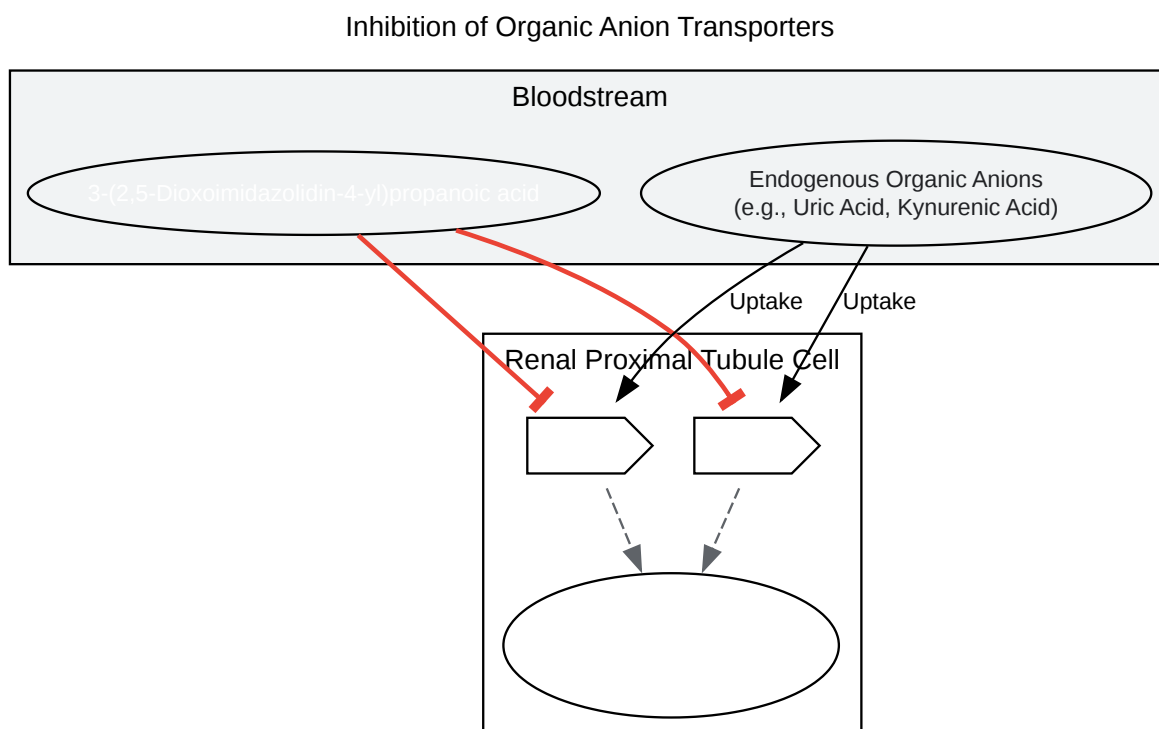
Caption: Workflow for preparing stock and working solutions of **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid**.

Mechanism of Action: Inhibition of Organic Anion Transporters

3-(2,5-Dioxoimidazolidin-4-yl)propanoic acid functions as an inhibitor of organic anion transporters (OATs), particularly OAT1 (SLC22A6) and OAT3 (SLC22A8).^[4] These transporters are primarily located on the basolateral membrane of renal proximal tubule cells and are responsible for the uptake of a wide range of endogenous and exogenous organic anions from the blood into the kidney for subsequent excretion.^[4] By inhibiting OAT1 and OAT3, **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid** can block the renal clearance of OAT substrates, leading to their accumulation in the systemic circulation.^[4]

Endogenous substrates of OAT1 and OAT3 include metabolic byproducts and signaling molecules such as uric acid, kynurenic acid, and homovanillic acid.^{[5][6]} The inhibition of their transport can have significant physiological consequences and is a key mechanism to consider in drug development and toxicology studies.

Signaling Pathway Diagram



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Caption: Inhibition of OAT1 and OAT3 by **3-(2,5-dioxoimidazolidin-4-yl)propanoic acid**.

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